

Application Notes and Protocols for Determining Taconite Pellet Reducibility

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Compound of Interest

Compound Name: *taconite*

Cat. No.: *B1172097*

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Introduction

The reducibility of **taconite** pellets is a critical parameter in blast furnace ironmaking, dictating the efficiency of the reduction process and influencing overall furnace productivity and fuel consumption. It provides a relative measure of the ease and extent to which oxygen can be removed from the iron ore pellets under conditions simulating those in a blast furnace.^{[1][2][3]} This document outlines the standardized laboratory protocols for determining the reducibility of **taconite** pellets, primarily based on the methodologies described in ISO 4695 and ISO 7215.^{[1][4][5][6]} These protocols are essential for quality control, process optimization, and research and development in the iron and steel industry.

Key Reducibility Indices

Two primary indices are used to characterize the reducibility of **taconite** pellets:

- **Rate of Reduction Index (ISO 4695):** This index evaluates the rate at which oxygen is removed from the pellets under isothermal conditions.^{[1][2][3]} The test involves reducing a sample in a fixed bed at 950°C using a reducing gas mixture of carbon monoxide (CO) and nitrogen (N₂).^[2] The rate of reduction is calculated based on the time taken to achieve a specific degree of reduction.^[2]
- **Final Degree of Reduction Index (ISO 7215):** This index determines the extent of oxygen removal after a specified reduction time under programmed heating and gas composition conditions, mimicking the environment within a blast furnace.^{[4][5][7][8]}

Factors Influencing Reducibility

The reducibility of **taconite** pellets is influenced by a combination of physical and chemical properties, including:

- Pellet Chemistry: The presence of fluxes such as limestone and dolomite can enhance reducibility.[\[9\]](#)
- Physical Properties: Porosity, particle size, and specific surface area play a significant role in gas diffusion and reaction kinetics.
- Reduction Conditions: Temperature and the composition of the reducing gas are critical operational parameters that affect the reduction rate.[\[9\]](#)

Experimental Protocols

Protocol 1: Determination of the Rate of Reduction Index (Based on ISO 4695)

1. Objective: To determine the rate of reduction of **taconite** pellets under isothermal conditions.

2. Apparatus:

- Reduction tube furnace with a programmable temperature controller.
- Gas supply and control system for CO and N₂.
- Weighing device with a sensitivity of 0.1 g.
- Test sieves for sample preparation.

3. Sample Preparation:

- A representative sample of **taconite** pellets is sieved to a size fraction of 10.0 mm to 12.5 mm.
- The sieved sample is dried at 105°C ± 5°C to a constant mass.
- A test portion of approximately 500 g is obtained by riffing.

4. Procedure:

- Place the test portion in the reduction tube.
- Heat the sample to $950^{\circ}\text{C} \pm 10^{\circ}\text{C}$ in a flowing nitrogen atmosphere (50 L/min).
- Once the temperature stabilizes, introduce the reducing gas mixture (40% CO, 60% N₂) at a flow rate of 50 L/min.
- Record the mass of the test portion at 3-minute intervals for the first 15 minutes, and then at 10-minute intervals.[\[2\]](#)
- Continue the test until a degree of reduction of 65% is achieved.[\[2\]](#)
- Cool the reduced sample to below 100°C in a nitrogen atmosphere before removal.

5. Calculation of Results: The degree of reduction (R) at time 't' is calculated using the following formula:

$$R (\%) = [(m_0 - m_1) / (m_0 - m_2)] \times 100$$

Where:

- m_0 is the initial mass of the test portion.
- m_1 is the mass of the test portion at time 't'.
- m_2 is the theoretical mass of the fully reduced test portion.

The rate of reduction index is then determined from the reduction curve (degree of reduction vs. time).

Protocol 2: Determination of the Final Degree of Reduction Index (Based on ISO 7215)

1. Objective: To determine the final degree of reduction of **taconite** pellets under conditions simulating a blast furnace.

2. Apparatus:

- Reduction furnace with programmable temperature and gas flow controllers.
- Gas supply and control system for CO, CO₂, H₂, and N₂.
- Weighing device with a sensitivity of 0.1 g.

3. Sample Preparation:

- Follow the same sample preparation procedure as in Protocol 1.

4. Procedure:

- Place the test portion in the reduction tube.
- Commence heating and gas flow according to a pre-defined program that simulates the conditions in a blast furnace shaft (temperature and gas composition change over time).
- The test is typically run for a fixed duration (e.g., 3 hours).
- After the reduction period, cool the sample in a nitrogen atmosphere.
- Weigh the final reduced sample.

5. Calculation of Results: The final degree of reduction (R_f) is calculated as follows:

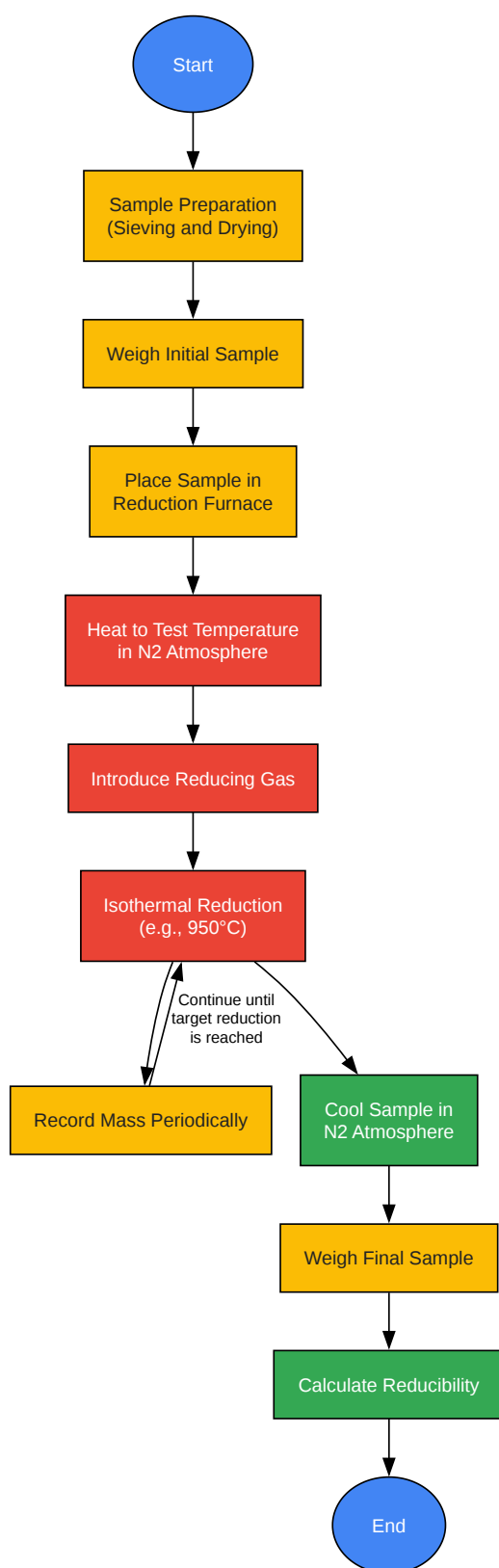
$$R_f (\%) = [(m_{\text{initial}} - m_{\text{final}}) / (\text{Oxygen mass in the initial sample})] \times 100$$

Data Presentation

The following table provides illustrative data on the influence of temperature and reducing gas composition on the reducibility of **taconite** pellets.

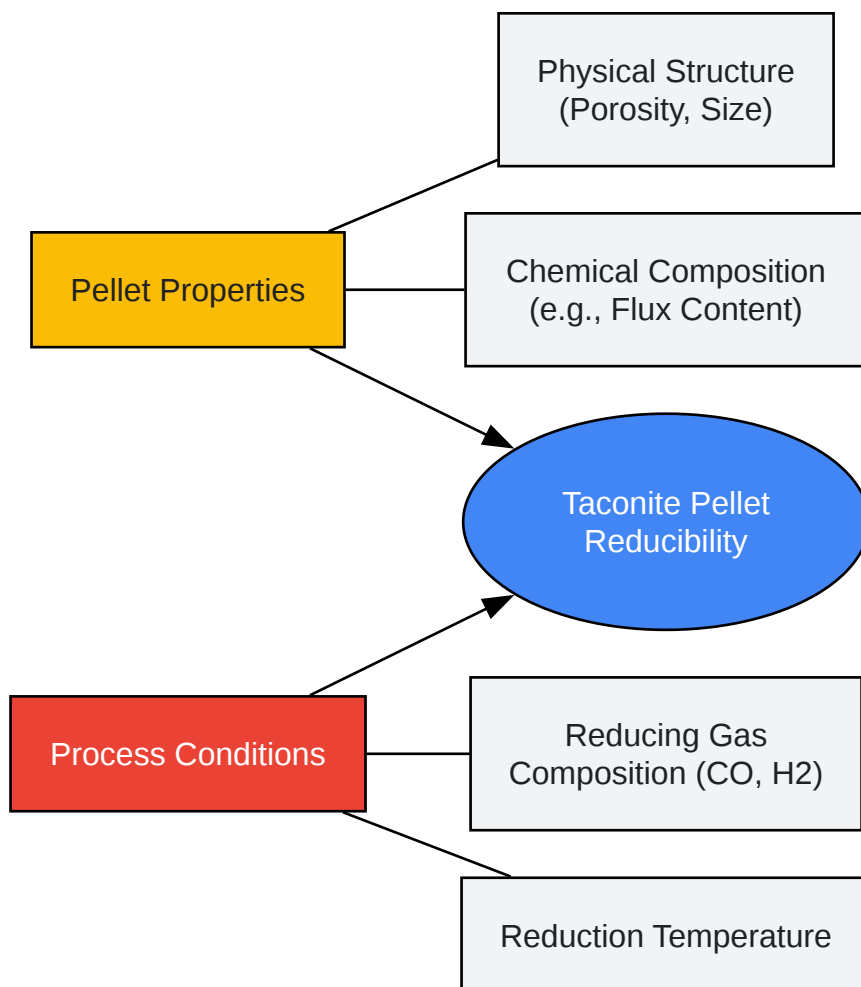
Pellet Type	Temperature (°C)	Reducing Gas Composition	Reduction Time (min)	Final Degree of Reduction (%)
Standard Taconite	900	40% CO, 60% N ₂	180	65
Fluxed Taconite	900	40% CO, 60% N ₂	180	75
Standard Taconite	1000	40% CO, 60% N ₂	180	78
Fluxed Taconite	1000	40% CO, 60% N ₂	180	88
Standard Taconite	900	30% CO, 10% H ₂ , 60% N ₂	180	72
Fluxed Taconite	900	30% CO, 10% H ₂ , 60% N ₂	180	82

Mandatory Visualization



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Caption: Experimental workflow for determining **taconite** pellet reducibility.



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Caption: Factors influencing **taconite** pellet reducibility.

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References

- 1. Standards New Zealand [standards.govt.nz]

- 2. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 3. bbsq.bs [bbsq.bs]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. singaporestandardseshop.sg [singaporestandardseshop.sg]
- 6. Standard - Iron ores for blast furnace feedstocks -- Determination of the reducibility by the rate of reduction index ISO 4695:2007 - Svenska institutet för standarder, SIS [sis.se]
- 7. ISO 7215:2015 [isme.me]
- 8. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 9. stacks.cdc.gov [stacks.cdc.gov]
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